

physical and chemical properties of magnesium acrylate

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Compound of Interest

Compound Name: Magnesium acrylate

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An In-depth Technical Guide to the Core Physical and Chemical Properties of **Magnesium Acrylate**

Introduction

Magnesium acrylate is an organometallic compound with the chemical formula $C_6H_6MgO_4$.^[1]^[2]^[3] It is the magnesium salt of acrylic acid.^[2]^[3]^[4] This compound typically appears as a white crystalline powder.^[1]^[2]^[5]^[6] **Magnesium acrylate** is notable for its role as a versatile monomer in polymerization reactions and as a crosslinking agent, with significant applications in materials science, particularly in the synthesis of hydrogels and polymers for biomedical and industrial uses.^[1]^[2]^[7] Its biocompatibility has led to research into its use in drug delivery systems and tissue engineering.^[1]^[8]^[9]

Physical and Chemical Properties

Magnesium acrylate exhibits a distinct set of physical and chemical properties that are crucial for its application in various fields. These properties are summarized in the tables below.

Physical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₆ MgO ₄	[1] [2] [3] [4] [10]
Molecular Weight	166.41 g/mol	[1] [2] [3] [5]
Appearance	White powder/solid	[1] [2] [5] [6] [11]
Melting Point	> 220 °C (with decomposition)	[1] [5] [6] [11] [12] [13] [14]
Density	1.25 g/cm ³ at 20°C	[1] [5] [12] [13]
Solubility in Water	964 g/L at 21°C	[1] [5] [12] [13]
LogP (Partition Coefficient)	-1.87 at 22°C	[1] [12]
Flash Point	61.6 °C	[5] [6]
Boiling Point	141 °C at 760 mmHg	[5]
Vapor Pressure	3.42 mmHg at 25°C	[5]

Chemical Properties

Property	Description	Source
Stability	Sensitive to air and moisture. [1][5][12][13] Should be stored under an inert atmosphere.[11]	[1][5][11][12][13]
Reactivity	Can undergo free radical polymerization to form polymer networks.[1][7] It can also react with other monomers to form copolymers, which enhances the mechanical properties of the resulting materials.[1]	[1][7]
Biocompatibility	Studies have shown that hydrogels made from poly(magnesium acrylate) exhibit low cytotoxicity and are well-tolerated in oral administration, making them suitable for drug delivery applications.[8][9]	[8][9]

Synthesis and Manufacturing

The most common method for synthesizing **magnesium acrylate** is through a direct neutralization reaction between acrylic acid and a magnesium base, such as magnesium hydroxide or magnesium oxide.[1]

Experimental Protocol: Synthesis of Magnesium Acrylate Monomer

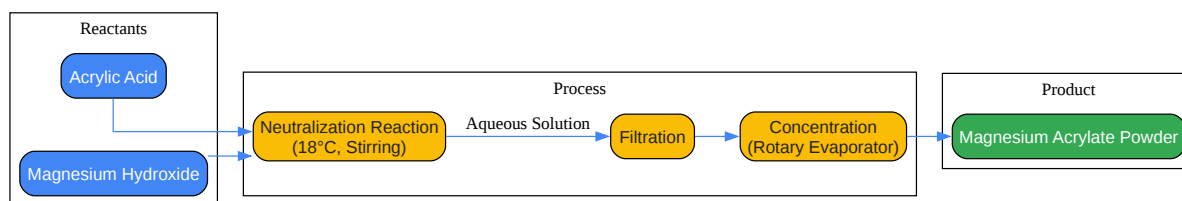
A widely used method for synthesizing **magnesium acrylate** monomer involves the direct neutralization of acrylic acid with magnesium hydroxide.[1]

Materials:

- Acrylic acid
- Magnesium hydroxide
- Distilled water

Procedure:

- A 1 molar solution of magnesium hydroxide is prepared in distilled water.
- Under constant stirring, 2 molar equivalents of acrylic acid are added dropwise to the magnesium hydroxide solution.
- The reaction temperature is maintained at a controlled 18°C to ensure optimal product formation.[1]
- The reaction is allowed to proceed for 24 hours under a nitrogen atmosphere until the milky dispersion becomes transparent, indicating the completion of the neutralization process.[15]
- The resulting **magnesium acrylate** solution is then filtered.
- The solution is concentrated using a rotary evaporator to obtain the final product as a white powder.[1][15]



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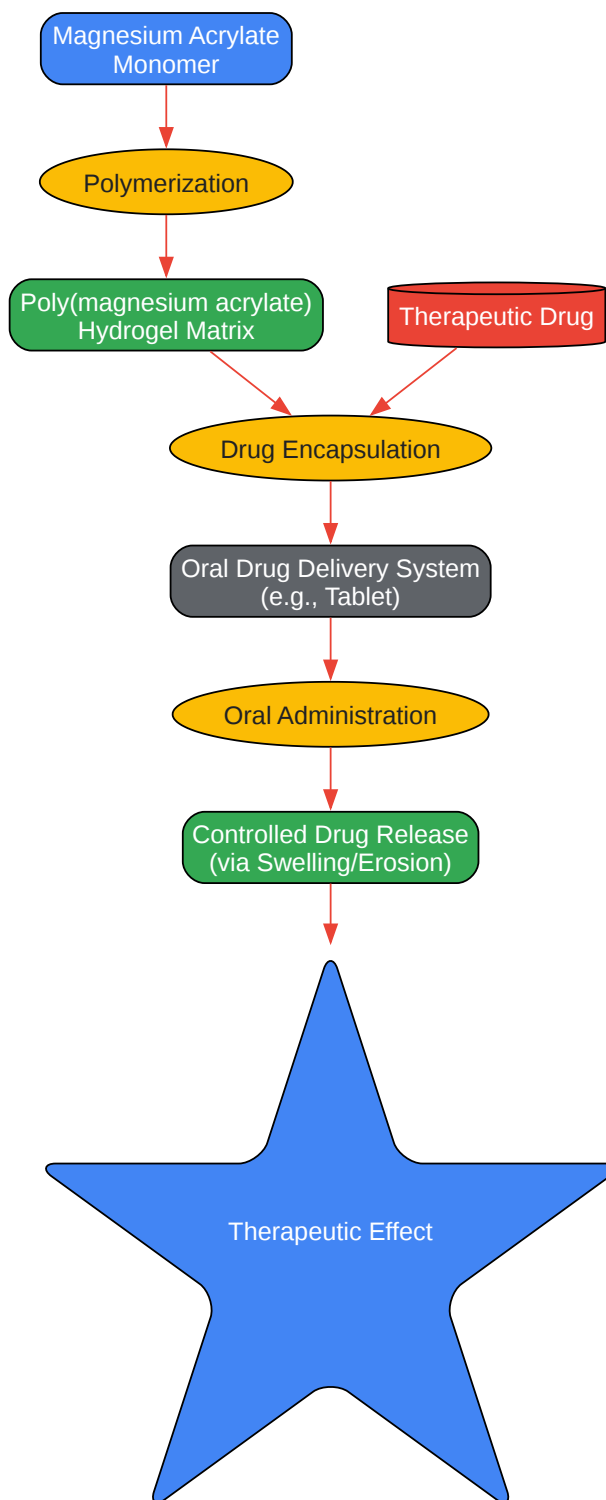
Synthesis of **Magnesium Acrylate** via Neutralization Reaction.

Applications in Research and Drug Development

Magnesium acrylate is extensively researched for its potential in biomedical applications, primarily due to its ability to form biocompatible hydrogels.^{[1][8]} These hydrogels are three-dimensional polymer networks that can absorb large amounts of water or biological fluids.^[1]

Key Applications:

- **Drug Delivery:** Poly(**magnesium acrylate**) hydrogels are investigated as carriers for the controlled release of drugs.^{[8][9][16][17]} Their swelling properties can be tailored to control the release rate of encapsulated therapeutic agents.^{[8][17]} These hydrogels have shown promise for oral drug delivery systems due to their biocompatibility and non-toxic nature.^{[8][9]}
- **Tissue Engineering:** The biocompatibility of **magnesium acrylate** makes it a candidate for developing scaffolds in tissue engineering, potentially promoting cell growth.^[1]
- **Enzyme Immobilization:** Microgels derived from **magnesium acrylate** can be used to immobilize enzymes, which enhances their stability and reusability for applications in biocatalysis and biosensors.^[1]



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Role of **Magnesium Acrylate** in Hydrogel-Based Drug Delivery.

Experimental Protocols

Characterization of Poly(magnesium acrylate) Hydrogels

Swelling Studies: The swelling behavior of poly(magnesium acrylate) hydrogels is a critical parameter for drug delivery applications.

Methodology:

- A known weight of the dried hydrogel is immersed in a specific buffer solution (e.g., simulated gastric or intestinal fluid) at a constant temperature (e.g., 37°C).
- At regular time intervals, the hydrogel is removed from the solution, and excess surface water is carefully blotted with filter paper.
- The swollen hydrogel is weighed.
- The swelling percentage is calculated using the following formula: $\text{Swelling (\%)} = [(W_s - W_d) / W_d] * 100$ where W_s is the weight of the swollen hydrogel and W_d is the weight of the dry hydrogel. Studies have reported swelling percentages of $33.3 \pm 4.2\%$ and $166.7 \pm 8.3\%$ for hydrogels with different mesh sizes.^[8]

In Vitro Cytotoxicity Assay (MTT Assay): To assess the biocompatibility of the hydrogels, an in vitro cytotoxicity study is often performed.

Methodology:

- NIH-3T3 fibroblast cells are cultured in a suitable medium.
- The cells are exposed to extracts of the poly(magnesium acrylate) hydrogel or placed in direct contact with the hydrogel.
- After a specified incubation period, an MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to the cells.
- Viable cells with active mitochondria will reduce the MTT to a purple formazan product.

- The formazan is then solubilized, and the absorbance is measured using a spectrophotometer.
- Cell viability is expressed as a percentage relative to a control group of untreated cells. Survival rates higher than 90% have been observed for poly(**magnesium acrylate**) hydrogels, indicating low cytotoxicity.[8]

Spectroscopic and Thermal Analysis

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy is used to identify the functional groups present in **magnesium acrylate** and its polymers. The spectra provide insights into the molecular structure and bonding.[18] For acrylates, characteristic peaks include those for C=C bonds of the monomer and ester bonds in the polymer.[19][20] The C=C bond of the acrylate monomer typically shows a signal around 1637 cm^{-1} . [19][20]

Thermal Analysis (DSC/TGA): Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to study the thermal properties of **magnesium acrylate** and its polymers, such as melting point, decomposition temperature, and thermal stability.[18]

Magnesium acrylate has a melting point that exceeds 220°C , at which point it also decomposes, indicating significant thermal stability.[1]

Safety and Handling

Magnesium acrylate is intended for laboratory and industrial use.[10][11] It is important to handle the compound in accordance with good industrial hygiene and safety practices.[11]

- Personal Protective Equipment: Wear appropriate protective eyeglasses, gloves, and clothing to prevent skin and eye contact.[11][21]
- Handling: Avoid creating dust and ensure adequate ventilation.[11] Avoid ingestion and inhalation.[11]
- Storage: **Magnesium acrylate** is sensitive to air and moisture and should be stored in a dry place under an inert atmosphere.[1][5][11][12][13]
- Incompatibilities: Avoid contact with strong oxidizing agents.[11]

Conclusion

Magnesium acrylate is a valuable organometallic compound with a unique combination of physical and chemical properties. Its high water solubility, thermal stability, and ability to undergo polymerization make it a versatile material. The biocompatibility of its polymeric forms, particularly hydrogels, has opened up significant avenues for research in drug delivery and biomedical engineering. The detailed understanding of its synthesis, characterization, and properties provided in this guide serves as a crucial resource for researchers and professionals in the field.

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